

Technical Guide: Spectroscopic Characterization of Bis(tripropyltin) oxide

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Compound of Interest

Compound Name: *Bis(tripropyltin) oxide*

CAS No.: 1067-29-4

Cat. No.: B089863

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Executive Summary & Chemical Profile

Bis(tripropyltin) oxide (TPTO) is an organotin compound historically utilized as a biocide and chemical intermediate.[1] Unlike its more common butyl analog (TBTO), the propyl variant presents unique spectral signatures due to the specific magnetic environment of the propyl chain.

Accurate characterization is critical not only for synthetic validation but also for safety monitoring, as organotins are potent endocrine disruptors.[1] This guide focuses on the diagnostic signals in

Sn NMR,

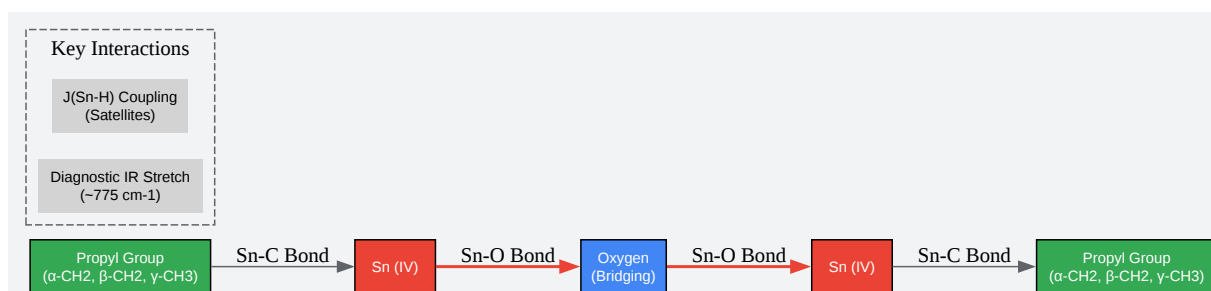
H NMR, and FT-IR that confirm the integrity of the Sn-O-Sn linkage and the propyl ligands.

Chemical Identity

Parameter	Detail
IUPAC Name	Hexapropyldistannoxane
CAS Number	1067-29-4
Formula	
Molecular Weight	511.9 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in organic solvents (,); insoluble in water

Structural Visualization

The following diagram illustrates the connectivity and the specific carbon environments analyzed in the NMR sections.



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Caption: Structural connectivity of **Bis(tripropyltin) oxide** highlighting the Sn-O-Sn core and propyl ligands.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive method for characterizing organotin compounds. The presence of spin-active tin isotopes (

Sn and

¹¹⁹Sn) provides "satellite" information in proton spectra and a direct probe of the metal center.

Sn NMR: The Gold Standard

¹¹⁹Sn is the preferred nucleus due to its higher sensitivity. The chemical shift is highly sensitive to the coordination number and the electronegativity of substituents.

- Solvent: Benzene-

or

[.1](#)

- Reference: Tetramethyltin (

) at 0.0 ppm.[1](#)

Parameter	Value (Approx.)	Interpretation
Chemical Shift ()	+80 to +90 ppm	Downfield shift relative to indicates the deshielding effect of the oxygen bridge in the bis-oxide structure. 1
Coordination	4-Coordinate	Tetrahedral geometry around Tin. 1
Coupling		Often unresolved in oxides due to exchange broadening, but can be ~200-300 Hz in high-res spectra. 1

“

Expert Insight: If the shift moves significantly upfield (towards 0 ppm), it suggests hydrolysis to the hydroxide or contamination with tetrapropyltin. If it moves downfield (>100 ppm), suspect coordination with donor solvents.[1]

H NMR Data

The propyl chain displays a characteristic splitting pattern. The key feature for organotin verification is the Tin Satellites flanking the

-proton signals.

- Solvent:

[1]

Position	Proton Type	Shift (ppm)	Multiplicity	Coupling ()
		0.9 - 1.0	Triplet (t)	Hz
		1.5 - 1.7	Multiplet (m)	Complex coupling
		1.1 - 1.3	Triplet (t) w/ satellites	Hz

“

Note: The

-protons are directly attached to the Tin atom. The "satellites" are small side-peaks caused by the coupling to

Sn and

Sn (combined abundance ~16%).^[1] The magnitude of this coupling is a direct measure of the s-character of the Sn-C bond.^[1]

C NMR Data

Carbon NMR confirms the carbon backbone integrity.

Carbon	Assignment	Shift (ppm)	Notes
C1 ()		16.0 - 18.0	Deshielded by Sn-O proximity relative to tetrapropyltin. ^[1]
C2 ()		19.0 - 21.0	
C3 ()		17.5 - 18.5	Terminal methyl. ^[1]

Infrared (IR) Spectroscopy

IR is primarily used to verify the functional group transformation (formation of the oxide linkage).

Experimental Protocol

- Technique: ATR (Attenuated Total Reflectance) or Thin Film between NaCl plates.[1]
- State: Neat liquid.[1][2]

Key Vibrational Modes[4]

Frequency (cm)	Assignment	Intensity	Diagnostic Value
2950 - 2850	C-H Stretch (Alkyl)	Strong	Confirms propyl chains (asymmetric/symmetric).[1]
1460, 1377	C-H Bend	Medium	Typical alkane deformation.
~775	Sn-O-Sn Stretch	Strong/Broad	CRITICAL DIAGNOSTIC. The asymmetric stretch of the distannoxane bridge.
~500 - 600	Sn-C Stretch	Weak/Medium	Skeletal vibration of the Sn-Propyl bond.[1]

“

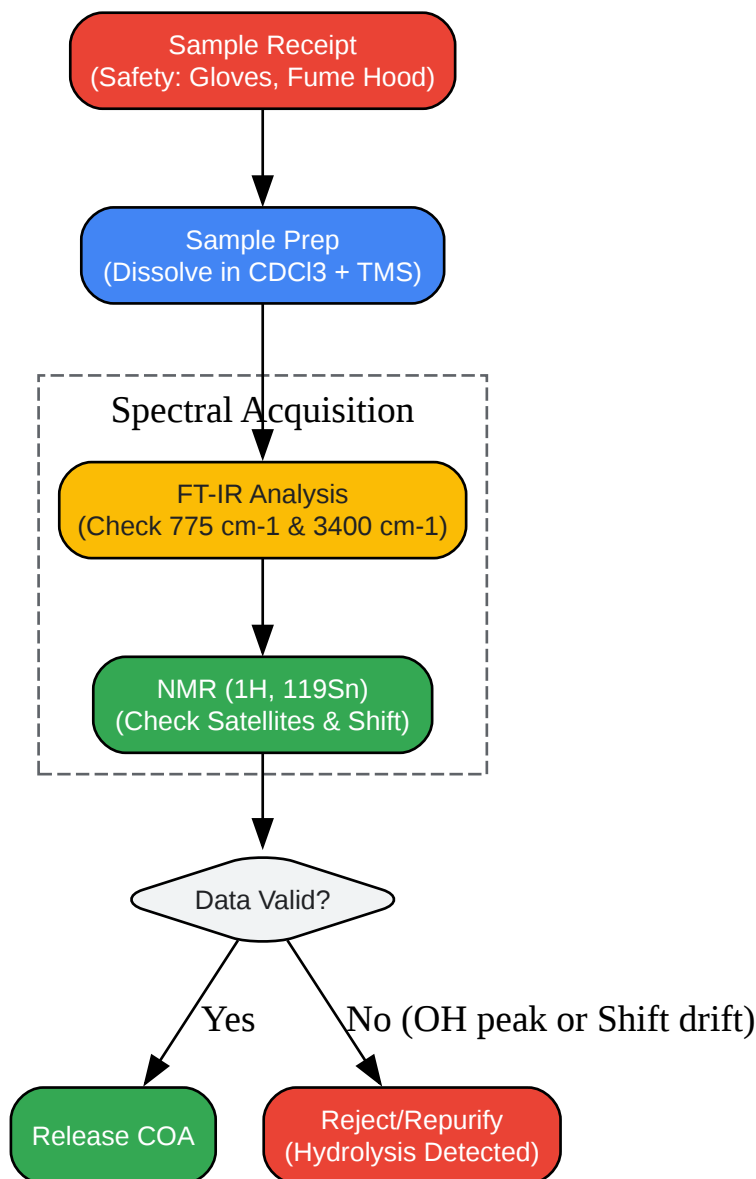
Self-Validating Check: If a broad band appears around 3300-3500 cm

, the sample has hydrolyzed to Tripropyltin hydroxide (

).[1] Pure **Bis(tripropyltin) oxide** should be free of O-H stretching signals.[1]

Analytical Workflow & Quality Control

The following workflow ensures data integrity when handling this toxic compound.



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Caption: Step-by-step analytical workflow for validating **Bis(triisopropyltin) oxide** purity.

Safety & Handling (E-E-A-T)

Warning: **Bis(triisopropyltin) oxide** is an organotin compound with high toxicity.[1] It acts as an immunotoxin and endocrine disruptor.[1]

- Engineering Controls: All transfers must occur in a certified chemical fume hood.

- PPE: Double nitrile gloves are recommended as organotins can permeate standard gloves over time.[1] Wear safety goggles and a lab coat.[1]
- Deactivation: Spills should be treated with a solution of bromine in dichloromethane (carefully) or adsorbed onto activated carbon for incineration.[1] Do not wash down the drain; it is highly toxic to aquatic life.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16682947, **Bis(triisopropyltin) oxide**. [1] Retrieved from [\[Link\]](#)[1]
- Centers for Disease Control and Prevention (CDC). Occupational Safety and Health Guideline for Organotin Compounds. [1] Retrieved from [\[Link\]](#)
- American Chemical Society (ACS). **Bis(triisopropyltin) oxide** CAS Common Chemistry. [1] Retrieved from [\[Link\]](#)[1]
- Royal Society of Chemistry. Syntheses, structures, and NMR chemical shifts of trimethyltin compounds (Comparative Data). Dalton Transactions. [1] Retrieved from [\[Link\]](#)

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- [1. researchgate.net \[researchgate.net\]](#)
- [2. scribd.com \[scribd.com\]](#)
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